

Solubility of Ethylene glycol-d4 in common organic solvents

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Compound of Interest

Compound Name: Ethylene glycol-d4

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An In-depth Technical Guide to the Solubility of **Ethylene Glycol-d4** in Common Organic Solvents

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **Ethylene Glycol-d4** (deuterated ethylene glycol) in various common organic solvents. Due to the limited availability of direct quantitative solubility data for the deuterated form, this document primarily relies on qualitative information for **Ethylene Glycol-d4** and supplements it with more extensive data available for its non-deuterated counterpart, Ethylene Glycol. The isotopic substitution of hydrogen with deuterium is not expected to significantly alter the fundamental solubility characteristics in most common laboratory solvents.

Core Concepts in Solubility

The principle of "like dissolves like" is the fundamental concept governing solubility. This means that polar solvents tend to dissolve polar solutes, and non-polar solvents dissolve non-polar solutes. Ethylene glycol, and by extension **Ethylene Glycol-d4**, is a polar molecule due to the presence of two hydroxyl (-OH or -OD) groups. These groups can engage in hydrogen bonding, which dictates its solubility in other solvents.

Solubility Data

The following table summarizes the available solubility information for **Ethylene Glycol-d4** and Ethylene Glycol in a range of common organic solvents.

Solvent Classification	Solvent Name	Ethylene Glycol-d4 Solubility	Ethylene Glycol Solubility
Halogenated	Chloroform	Soluble[1][2]	Miscible
1,2-Dichloroethane	Data not available	~0% solubility of ethylene glycol in 1,2-dichloroethane	
Carbon Tetrachloride	Data not available	~0% solubility of ethylene glycol in carbon tetrachloride	
Alcohols	Methanol	Slightly Soluble[1]	Soluble in lower aliphatic alcohols[3]
Ethanol	Data not available	Soluble in lower aliphatic alcohols[3]	
Ketones	Acetone	Data not available	Soluble[3]
Ethers	Diethyl Ether	Data not available	Slightly soluble[3]
Tetrahydrofuran (THF)	Data not available	Soluble[4]	
Esters	Ethyl Acetate	Data not available	Soluble[4]
Aromatic Hydrocarbons	Benzene	Data not available	Practically insoluble[3]
Toluene	Data not available	Not miscible[4]	
Aliphatic Hydrocarbons	n-Hexane	Data not available	Not miscible[4]
Petroleum Ether	Data not available	Practically insoluble[3]	
Other Polar Solvents	Water	Data not available	Miscible[3][5]
Acetic Acid	Data not available	Soluble[3]	
Glycerol	Data not available	Soluble[3]	

Note: The solubility of Ethylene Glycol in chloroform, benzene, 1,2-dichloroethane, carbon tetrachloride, cyclohexane, and n-hexane has been studied, with results indicating very low solubility of ethylene glycol in these solvents, with the exception of chloroform.[6] Conversely, the solubility of these organic diluents in ethylene glycol varies.[6]

Experimental Protocol for Determining Liquid-Liquid Solubility

While specific experimental protocols for determining the solubility of **Ethylene Glycol-d4** were not found in the searched literature, a general and widely accepted method is the isothermal shake-flask method. This method is a reliable technique for determining the equilibrium solubility of a liquid in a liquid.

Objective: To determine the concentration of a solute (**Ethylene Glycol-d4**) in a solvent at equilibrium at a constant temperature.

Materials:

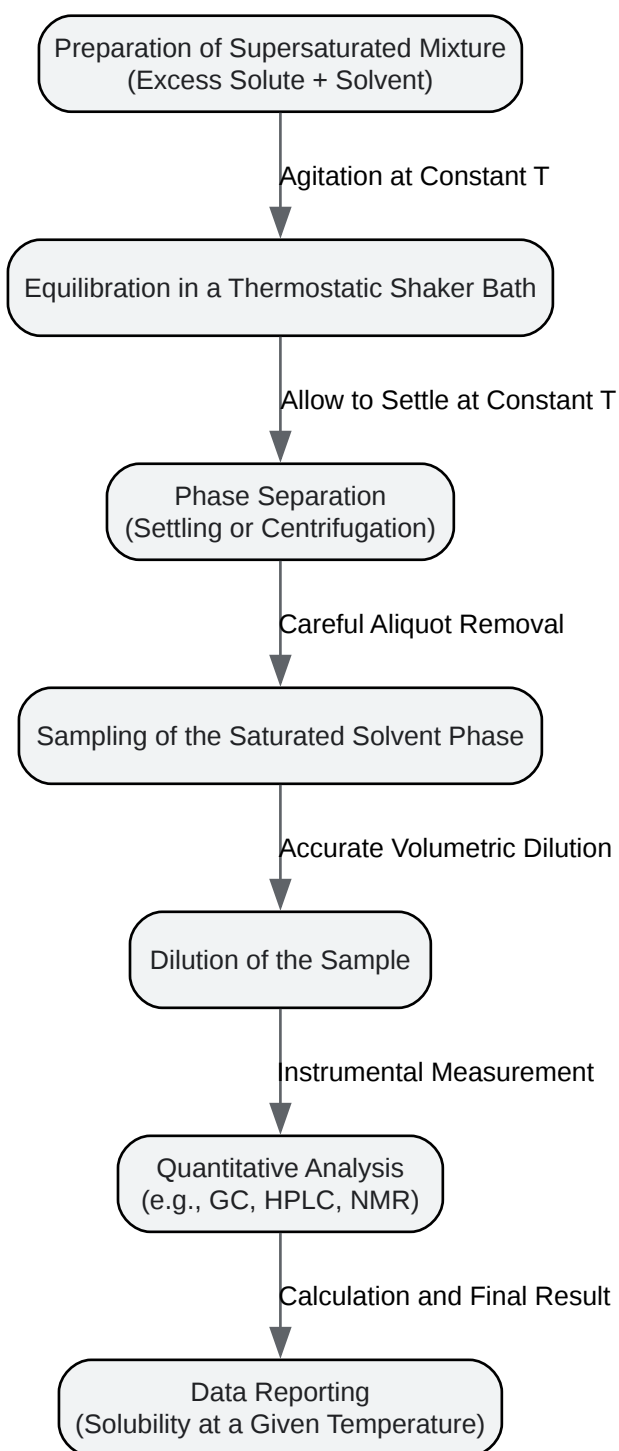
- **Ethylene Glycol-d4** (solute)
- Solvent of interest
- Thermostatically controlled shaker bath or incubator
- Calibrated analytical balance
- Volumetric flasks and pipettes
- Vials with airtight seals (e.g., screw-cap vials with PTFE septa)
- Analytical instrument for quantification (e.g., Gas Chromatography with a Flame Ionization Detector (GC-FID), High-Performance Liquid Chromatography (HPLC), or Nuclear Magnetic Resonance (NMR) spectroscopy)
- Centrifuge (optional, for phase separation)

Procedure:

- **Preparation of Supersaturated Solution:** In a sealed vial, add an excess amount of the solute (**Ethylene Glycol-d4**) to a known volume of the solvent. The excess solute is crucial to ensure that equilibrium is reached from a state of supersaturation.
- **Equilibration:** Place the vials in a thermostatically controlled shaker bath set to the desired temperature (e.g., 25 °C). The samples should be agitated for a sufficient period to allow the system to reach equilibrium. This can range from 24 to 72 hours, depending on the solvent-solute system. It is advisable to perform preliminary experiments to determine the optimal equilibration time.
- **Phase Separation:** After equilibration, the mixture must be allowed to stand undisturbed at the same temperature to allow for the separation of the two liquid phases or the settling of any undissolved solute. If the phases do not separate cleanly, centrifugation at a constant temperature can be employed.
- **Sampling:** Carefully extract an aliquot from the saturated solvent phase, ensuring that none of the undissolved solute or the other phase is collected. This is a critical step, and techniques like using a syringe with a filter can be beneficial.
- **Dilution and Analysis:** Accurately dilute the collected aliquot with a suitable solvent to a concentration that falls within the linear range of the analytical instrument.
- **Quantification:** Analyze the diluted sample using a pre-calibrated analytical method (e.g., GC-FID, HPLC, NMR) to determine the concentration of **Ethylene Glycol-d4**.
- **Data Reporting:** The solubility is typically reported in units of mass per volume (e.g., g/100 mL) or moles per liter (mol/L) at the specified temperature.

Visualization of Experimental Workflow

The following diagram illustrates the general workflow for determining the solubility of a liquid in a liquid using the isothermal shake-flask method.



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Caption: General workflow for the isothermal shake-flask method for determining liquid-liquid solubility.

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